

Cyclohexadecanone: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Cyclohexadecanone

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This technical guide provides an in-depth overview of **cyclohexadecanone**, a macrocyclic ketone of significant interest in fragrance chemistry and with potential applications in drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical and chemical industries, offering a detailed summary of its nomenclature, physicochemical properties, synthesis, and analytical methods.

Nomenclature and Synonyms

Cyclohexadecanone is known by several names across different nomenclature systems and commercial contexts. A clear understanding of these synonyms is crucial for comprehensive literature searches and unambiguous scientific communication.

Nomenclature/Identifier	Value
IUPAC Name	cyclohexadecanone[1][2][3]
CAS Number	2550-52-9[1][4][5][6][7]
Molecular Formula	C ₁₆ H ₃₀ O[1][3][4]
Molecular Weight	238.41 g/mol [1][4][5]
Synonyms	Homoexaltone, Cyclohexadecane-1-one, Isomuscone[1][4][7]
Trade Names	Isomuscone® (Symrise), Globanone® (Symrise) [8][9]

Physicochemical Properties

The physical and chemical properties of **cyclohexadecanone** are essential for its handling, formulation, and application. The following table summarizes key quantitative data.

Property	Value	Conditions
Appearance	White, crystalline solid	Ambient
Odor	Musk-like, animalic, powdery[4][7][10]	-
Melting Point	56 - 67.7 °C[2][3][4][11]	-
Boiling Point	138 °C[3][4]	0.5 Torr
Density	0.8962 g/cm ³ [3][4]	60 °C
Water Solubility	130 µg/L[3][4]	20 °C
Vapor Pressure	0.007 Pa[3][4]	20 °C
LogP	7.77	25 °C
Flash Point	148.33 °C[5]	Closed Cup

Experimental Protocols

Synthesis of Cyclohexadecanone via Hydrogenation

Cyclohexadecanone can be synthesized by the hydrogenation of 8-cyclohexadecen-1-one.^[2]
^[3]^[11]

Materials:

- 8-cyclohexadecen-1-one
- Ethanol (96%)
- Palladium on carbon (10% Pd/C)
- Hydrogen gas (H₂)
- Filter paper
- Büchner funnel
- Glass autoclave (1-L capacity)
- High vacuum fractionation apparatus (e.g., Spaltrohr® column)

Procedure:

- In a 1-L glass autoclave, combine 60.3 g of 8-cyclohexadecen-1-one, 450 mL of 96% ethanol, and 1 g of 10% palladium on carbon.^[12]
- Seal the autoclave and stir the mixture vigorously.
- Pressurize the autoclave with hydrogen gas to 5 bar.^[12]
- Maintain the reaction at room temperature for 1.5 hours.^[12]
- After the reaction is complete, depressurize the autoclave.

- Filter the mixture through a filter paper on a Büchner funnel to remove the palladium on carbon catalyst.[\[12\]](#)
- The filtrate is then subjected to high vacuum fractionation to purify the **cyclohexadecanone**.
[\[12\]](#)
- Collect the fraction boiling at 75°C at 0.01 mbar.[\[12\]](#)

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method for the identification and quantification of **cyclohexadecanone**.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS).
- Capillary column suitable for the analysis of macrocyclic ketones (e.g., a non-polar DB-5 or equivalent).

Sample Preparation:

- Prepare a stock solution of **cyclohexadecanone** in a volatile organic solvent such as hexane or ethyl acetate at a concentration of approximately 1 mg/mL.
- Prepare a series of calibration standards by serially diluting the stock solution to concentrations ranging from 1 to 100 µg/mL.
- For unknown samples, dissolve a known weight of the sample in a suitable solvent to achieve a concentration within the calibration range.
- If necessary, perform a liquid-liquid extraction or solid-phase extraction to clean up complex sample matrices.

GC-MS Parameters:

- Injector Temperature: 250 °C

- Injection Volume: 1 μ L (splitless injection is recommended for trace analysis)
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: Increase to 280 °C at a rate of 10 °C/min.
 - Hold: Maintain at 280 °C for 10 minutes.
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Scan Range: m/z 40-400.

Data Analysis:

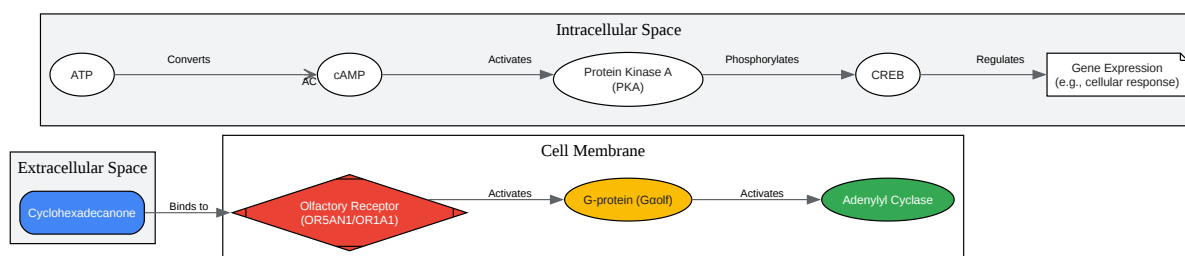
- Identify the **cyclohexadecanone** peak in the total ion chromatogram based on its retention time, which is determined by injecting a pure standard.
- Confirm the identity of the peak by comparing its mass spectrum with a reference spectrum from a library or a pure standard. The mass spectrum of **cyclohexadecanone** will show a characteristic fragmentation pattern.
- Quantify the amount of **cyclohexadecanone** in the sample by constructing a calibration curve from the peak areas of the standard solutions.

Signaling Pathways and Biological Activity

While primarily known for its fragrance properties, emerging research suggests that macrocyclic ketones, including **cyclohexadecanone**, may possess biological activities relevant to drug development.^{[13][14][15]} One studied mechanism is the activation of olfactory receptors, which are G-protein coupled receptors (GPCRs).

Olfactory Receptor Activation

Cyclohexadecanone (referred to as isomuscone in some studies) has been shown to activate human olfactory receptors OR5AN1 and OR1A1.[1] This interaction initiates a downstream signaling cascade typical of GPCRs.



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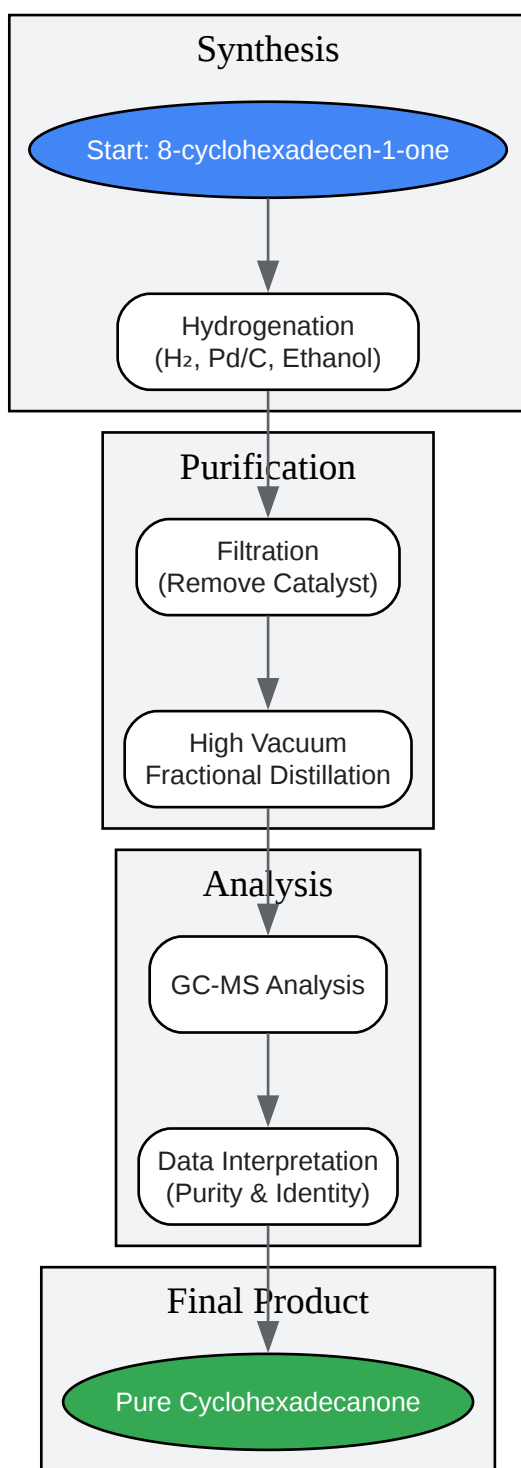
Caption: Activation of an olfactory receptor by **cyclohexadecanone**.

Potential Anti-inflammatory and Antitumor Effects

While direct evidence for **cyclohexadecanone** is limited, other macrocyclic ketones have demonstrated anti-inflammatory and antitumor properties.[11] The mechanisms for these effects are diverse and may involve modulation of key signaling pathways implicated in inflammation and cancer, such as the NF-κB and MAPK pathways. Further research is warranted to elucidate the specific biological activities and mechanisms of action of **cyclohexadecanone**.

Experimental and Analytical Workflow

The following diagram illustrates a typical workflow for the synthesis, purification, and analysis of **cyclohexadecanone** in a research setting.



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Caption: Workflow for **cyclohexadecanone** synthesis and analysis.

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